

Application Notes and Protocols for Anhydrous Cesium Sulfide

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Compound of Interest

Compound Name: Caesium sulfide

Cat. No.: B13747357

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This document provides detailed protocols and safety guidelines for the handling and storage of anhydrous cesium sulfide (Cs_2S). Due to its high reactivity, particularly with moisture, stringent adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the material.

Material Properties and Hazards

Anhydrous cesium sulfide is a white crystalline solid. It is a highly reactive inorganic salt that serves as a potent alkali in aqueous solutions. The primary hazard associated with cesium sulfide is its extreme sensitivity to moisture.

1.1 Chemical Reactivity:

Anhydrous cesium sulfide reacts readily with water, including atmospheric moisture, in an exothermic reaction. This hydrolysis releases highly toxic and flammable hydrogen sulfide (H_2S) gas, which has a characteristic rotten egg smell.^{[1][2][3]} Even at low concentrations, H_2S is a significant health hazard.^{[3][4]} The compound also reacts vigorously with acids and strong oxidizing agents.^{[5][6][7]}

1.2 Health Hazards:

The primary health risks are associated with the release of hydrogen sulfide gas and the corrosive nature of cesium sulfide itself.

- Hydrogen Sulfide (H₂S): Inhalation can cause irritation to the respiratory system, and at higher concentrations, it can lead to unconsciousness, respiratory failure, and death.[3][4] It is important to note that the sense of smell is quickly deadened by H₂S, making it an unreliable indicator of its presence.[4]
- Cesium Sulfide (Cs₂S): Direct contact can cause severe irritation and burns to the skin and eyes.[8][9] Ingestion is highly toxic.[10]

Quantitative Data Summary

Property	Value	Citation(s)
Chemical Formula	Cs ₂ S	[2]
Molar Mass	297.876 g/mol	[1][2]
Appearance	White crystalline solid	[1][2]
Density	4.19 g/cm ³	[1][2]
Melting Point	480 °C	[1][2]
Solubility	Soluble in ethanol and glycerol; hydrolyzes in water to form cesium bisulfide.	[1][2]
H ₂ S PEL (OSHA)	10 ppm (8-hour time-weighted average)	[4]
H ₂ S STEL (OSHA)	15 ppm (15-minute exposure)	[4]

Experimental Protocols

Protocol for Handling Anhydrous Cesium Sulfide

Objective: To provide a step-by-step procedure for the safe handling of anhydrous cesium sulfide in a laboratory setting.

Materials:

- Anhydrous cesium sulfide
- Inert atmosphere glovebox (argon or nitrogen)
- Schlenk line
- Appropriate personal protective equipment (see Section 4.0)
- Dry, clean spatulas and weighing boats
- Airtight, dry containers for storage
- Dry, deoxygenated solvents (if applicable)

Procedure:

- Preparation:
 1. Ensure the glovebox or Schlenk line is operating correctly with a dry, inert atmosphere (moisture and oxygen levels <1 ppm).
 2. Don all required personal protective equipment before beginning.
 3. Ensure a calibrated H₂S gas detector is operational in the laboratory.
 4. All glassware and tools must be thoroughly dried in an oven (e.g., at 120°C for at least 4 hours) and cooled under vacuum or in a desiccator before being introduced into the glovebox.
- Handling inside a Glovebox (Preferred Method):
 1. Transfer the sealed container of anhydrous cesium sulfide into the glovebox antechamber.
 2. Purge the antechamber multiple times with the inert gas before opening the inner door.
 3. Once inside the glovebox, carefully open the container.
 4. Using a pre-dried spatula, dispense the required amount of cesium sulfide onto a pre-dried weighing boat.

5. Promptly and securely reseal the main container.
6. If transferring to another vessel, ensure the receiving vessel is also dry and under an inert atmosphere.
7. After use, clean all tools inside the glovebox to remove any residual powder.

- Handling using a Schlenk Line (Alternative Method):
 1. This method requires more advanced techniques and should only be performed by experienced personnel.
 2. Connect the flask containing the cesium sulfide to the Schlenk line.
 3. Evacuate the flask and backfill with inert gas at least three times to ensure an inert atmosphere.
 4. Perform all manipulations under a positive pressure of inert gas.
- Post-Handling:
 1. Securely seal all containers of cesium sulfide.
 2. Remove all materials from the glovebox via the antechamber, following proper procedure.
 3. Wipe down the exterior of the container before storage.
 4. Wash hands and forearms thoroughly after removing gloves.

Protocol for Storing Anhydrous Cesium Sulfide

Objective: To outline the requirements for the safe, long-term storage of anhydrous cesium sulfide.

Materials:

- Airtight, sealed container of anhydrous cesium sulfide
- Secondary containment vessel

- A designated, cool, dry, and well-ventilated storage area

Procedure:

- Container Integrity:

1. Ensure the primary container is tightly sealed and free from any damage or corrosion. The use of paraffin film or vacuum grease on container threads can provide an additional seal.
2. Place the primary container inside a larger, chemically resistant secondary container to mitigate any potential leaks.

- Storage Environment:

1. Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.
[\[3\]](#)[\[11\]](#)
2. The storage area must be strictly free of moisture.[\[3\]](#)[\[6\]](#) Do not store near sinks, water baths, or in areas with high humidity.
3. Store under an inert atmosphere (e.g., in a desiccator with a dry inert gas purge or in a glovebox).[\[6\]](#)[\[11\]](#)

- Incompatible Materials:

1. Store separately from acids, water, strong oxidizing agents, alcohols, halogens, and carbon dioxide.[\[5\]](#)[\[6\]](#)[\[7\]](#) A physical barrier is recommended.

- Labeling:

1. The storage container must be clearly labeled with the chemical name ("Anhydrous Cesium Sulfide"), hazard pictograms (corrosive, toxic, environmental hazard), and a warning about its reactivity with water.[\[2\]](#)[\[3\]](#)

- Inventory Management:

1. Maintain a detailed inventory of the amount of cesium sulfide in storage.

2. Regularly inspect the storage area and containers for any signs of degradation or leakage.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling anhydrous cesium sulfide. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.[9][11]
- Hand Protection: Chemically resistant gloves (e.g., nitrile or neoprene).[10][11] Always inspect gloves for tears or holes before use.
- Body Protection: A flame-retardant lab coat and long pants.[6][11] For larger quantities, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection: Due to the risk of H₂S release, handling should be done in a well-ventilated area, preferably within a fume hood or glovebox. If there is a potential for exposure above the permissible exposure limit, a NIOSH-approved respirator with appropriate cartridges for H₂S must be worn.[11]

Spill and Emergency Procedures

5.1 Spill Response:

- Evacuate: Immediately evacuate the area and alert personnel.
- Ventilate: Increase ventilation to the area if it is safe to do so.
- Assess: Do not attempt to clean up a large spill or if you are not trained to do so. Contact your institution's environmental health and safety (EHS) department.
- Cleanup (for minor spills inside a glovebox):
 - Use dry, inert material (e.g., sand or vermiculite) to absorb the spill.[3]
 - Carefully sweep the material into a dry, sealable container.
 - Do not use water or any cleaning agents that contain water.[3]

- Label the container as hazardous waste.

5.2 First Aid:

- Inhalation (H₂S): Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Brush off any solid particles, then flush the affected area with copious amounts of water for at least 15 minutes.[5] Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[5][9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Visualizations

Figure 1: Safe Handling Workflow for Anhydrous Cesium Sulfide

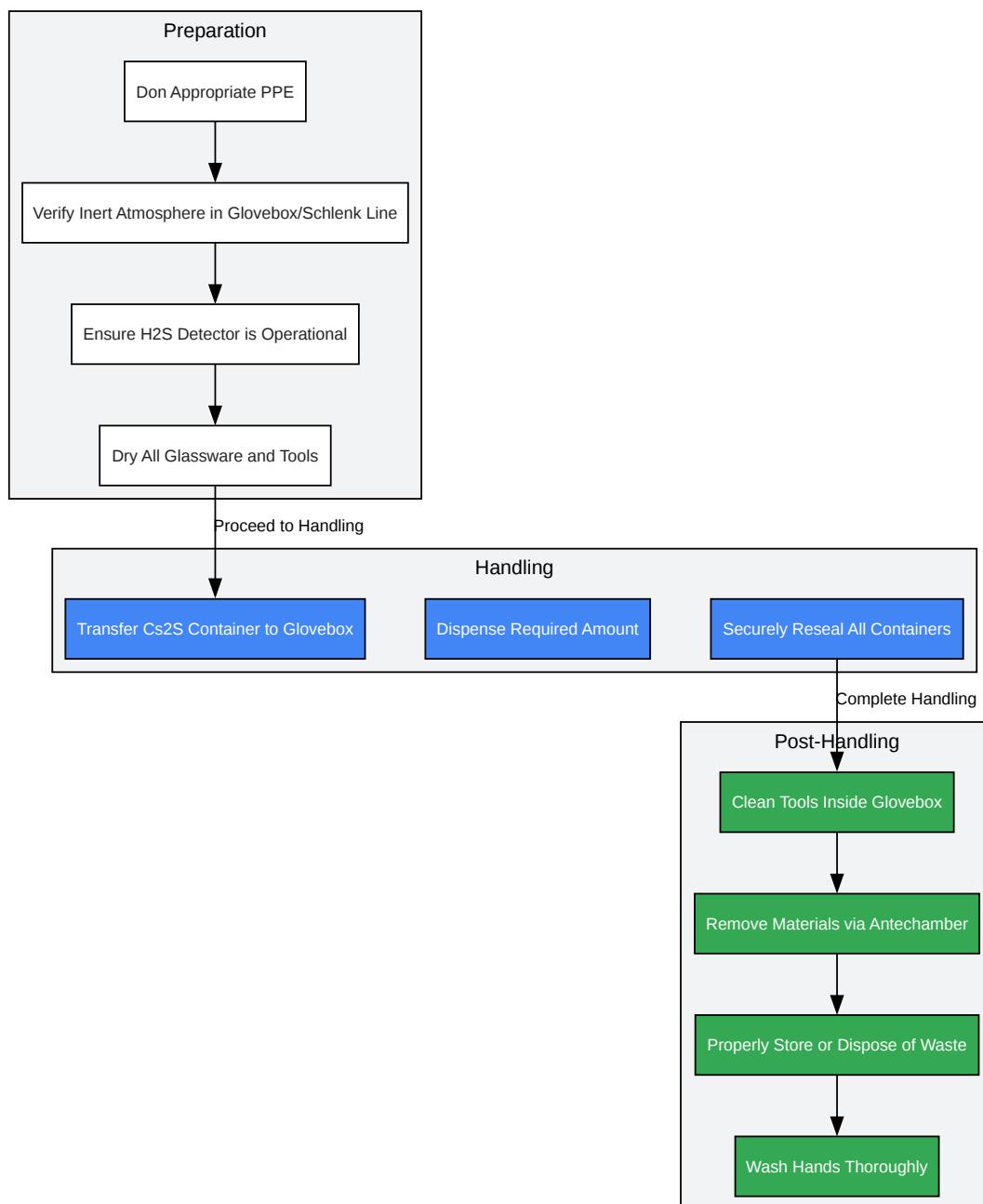
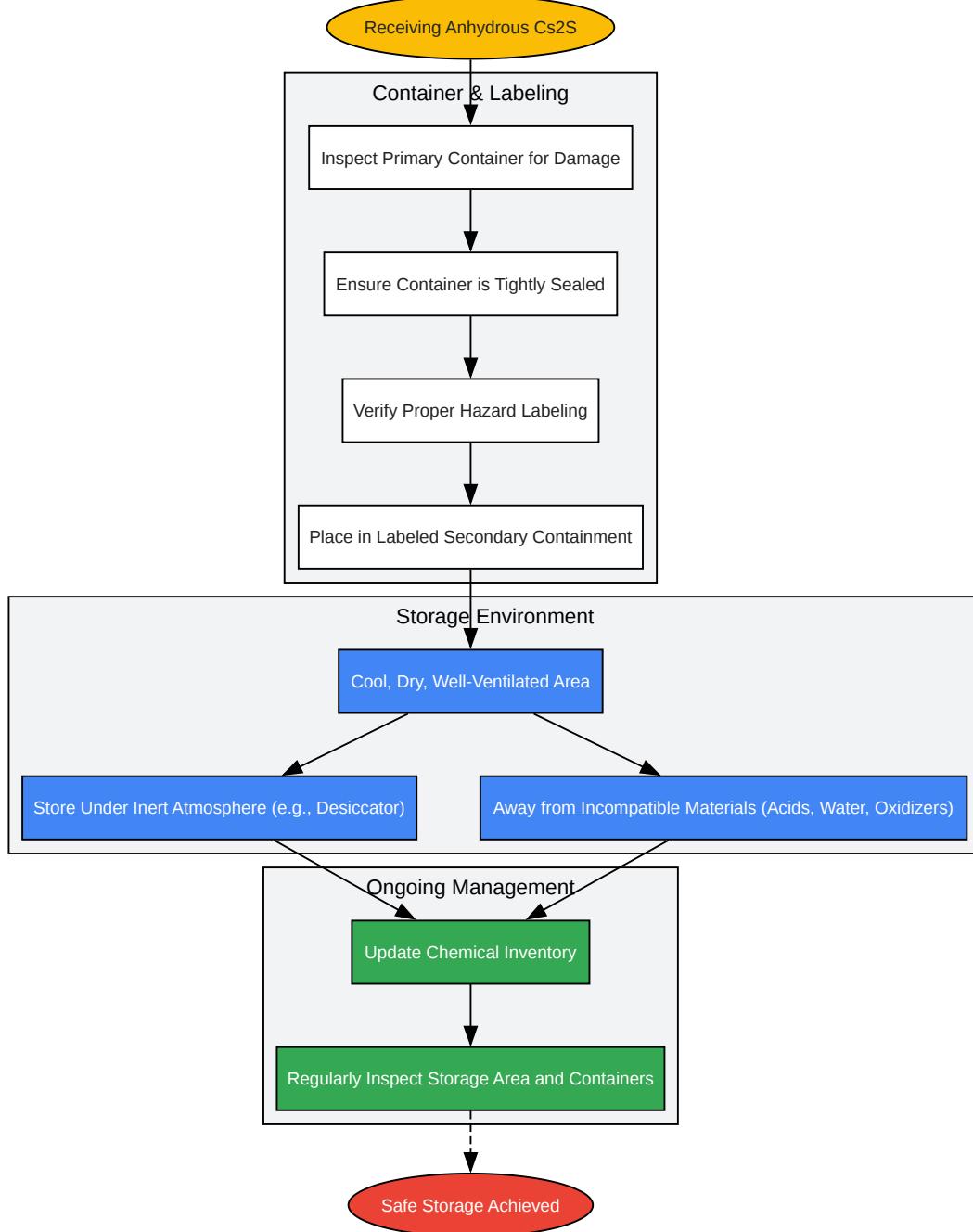
[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for Cs₂S

Figure 2: Storage Protocol for Anhydrous Cesium Sulfide

[Click to download full resolution via product page](#)Caption: Storage Protocol for Cs₂S

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